

(S)-4-Methoxy-2-methyl-4-oxobutanoic acid CAS number and IUPAC name

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Compound of Interest	
Compound Name:	(S)-4-Methoxy-2-methyl-4-oxobutanoic acid
Cat. No.:	B176304
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Technical Guide: (S)-4-Methoxy-2-methyl-4-oxobutanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available information for **(S)-4-Methoxy-2-methyl-4-oxobutanoic acid**. Despite a comprehensive search of scientific and chemical databases, detailed experimental data and protocols for this specific compound are limited in publicly accessible literature.

Chemical Identification

A clear identification of **(S)-4-Methoxy-2-methyl-4-oxobutanoic acid** is established with a specific CAS number and a standardized IUPAC name.

Identifier	Value
CAS Number	111266-27-4 [1]
IUPAC Name	(2S)-4-methoxy-2-methyl-4-oxobutanoic acid [2]

Physicochemical Properties

Experimentally determined physicochemical data for **(S)-4-Methoxy-2-methyl-4-oxobutanoic acid**, such as melting point, boiling point, and solubility, are not readily available in the surveyed literature. Computational predictions are available through various chemical databases but are not presented here as a substitute for experimental validation.

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **(S)-4-Methoxy-2-methyl-4-oxobutanoic acid** have not been identified in publicly available scientific literature. While general methods for the synthesis of related keto acids and esters exist, specific procedures tailored to this compound are not documented. For instance, the preparation of a structurally related compound, 4-(4-Methylphenyl)-4-oxobutanoic acid, involves a Friedel–Crafts reaction, which may not be applicable to the target molecule.

Biological Activity and Signaling Pathways

There is currently no published research detailing the biological activity or mechanism of action for **(S)-4-Methoxy-2-methyl-4-oxobutanoic acid**. General studies on analogs of 2-Methyl-4-oxobutanoic acid suggest that this class of compounds can be of interest in exploring enzyme inhibition and may have potential applications in areas like inflammation, cancer, and metabolic disorders. However, no specific data or signaling pathways have been elucidated for the title compound.

Due to the absence of information on biological pathways or experimental workflows, no diagrams can be provided at this time.

Conclusion

(S)-4-Methoxy-2-methyl-4-oxobutanoic acid is a well-defined chemical entity with an established CAS number and IUPAC name. However, a significant gap exists in the publicly available scientific literature regarding its experimental data, including physicochemical properties, synthesis and characterization protocols, and biological activity. This lack of information presents an opportunity for novel research to explore the properties and potential applications of this compound. Future work would be required to determine its characteristics and to ascertain if it has any utility in research or drug development.

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References

- 1. (S)-4-Methoxy-2-methyl-4-oxobutanoic acid | C6H10O4 | CID 11423665 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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